Tetrapropylstannane in Stille cross-coupling reactions

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Compound Focus: **Tetrapropylstannane**

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Stille Cross-Coupling Reaction Framework

The Stille reaction is a palladium-catalyzed coupling between an organotin compound and an organic electrophile, enabling carbon-carbon bond formation [1] [2]. The general reaction is:

R'–X + R''–SnR_3 → Pd(0) Catalyst → R'–R'' + X–SnR_3

Where:

- **R'–X** is the organic electrophile (e.g., aryl, vinyl, or acyl halide/triflate).
- **R''–SnR_3** is the organotin nucleophile. In your case, R'' is propyl, and R is also propyl, making it **tetrapropylstannane** (Pr–$SnPr_3$).
- The product is **R'–R''** [1].

Known Information and Data Gaps for Tetrapropylstannane

The table below summarizes the available information and critical gaps for using **tetrapropylstannane**.

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Aspect	General Stille Reaction Information	Specific Data for Tetrapropylstannane (Pr-$SnPr_3$)
Reagent Role	Organotin compound (R''-SnR_3) acts as nucleophile [1].	Acts as a propyl group ("Pr") transfer agent.
Electrophile (R'-X)	Aryl/vinyl halides (Br, I), triflates [1] [2].	**No specific examples found.**
Catalyst System	Pd(0) source (e.g., $Pd(PPh_3)_4$, $Pd_2(dba)_3$) or Pd(II) source (e.g., $Pd(OAc)_2$, $PdCl_2$) reduced in situ [1] [3].	**No optimized catalyst system found.**
Solvents	Typical solvents: DMF, THF, 1,4-dioxane, toluene [1] [3].	**No specific solvent recommendations found.**
Reaction Performance	Sp^3-hybridized alkyl groups can be coupled [1]. Reaction rates for alkyl groups are generally slower than for sp^2-hybridized groups (vinyl, aryl) [1].	**No quantitative yield data, reaction rates, or specific limitations found.**

Proposed General Experimental Protocol

Due to the lack of specific protocols, the following is a generalized and untested starting procedure for a Stille coupling using **tetrapropylstannane**, based on common practices [1] [3]. You must treat this as a preliminary template requiring extensive optimization.

- **Reaction Setup**
  - In an inert atmosphere (e.g., nitrogen or argon) glove box or using Schlenk techniques, add the electrophile (R'-X, e.g., 1.0 mmol) and a magnetic stir bar to a dry reaction vessel.
  - Add the palladium catalyst (e.g., 2-5 mol% $Pd(PPh_3)_4$ or $Pd(OAc)_2$ with 8-10 mol% supporting ligand).
  - Add a suitable dry solvent (e.g., 5-10 mL of degassed DMF or toluene).
- **Addition of Reagents**

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  - Add **tetrapropylstannane** (assume 1.2 - 1.5 mmol). **Note:** The exact stoichiometry must be determined experimentally.
  - If required, add a base (e.g., CsF, K_2CO_3). The necessity and choice of base depend on the electrophile.

- **Reaction Execution**
  - Seal the vessel and heat the reaction mixture to the target temperature (e.g., 80-100 °C) with vigorous stirring.
  - Monitor reaction progress by TLC or LC-MS until the starting material is consumed or the reaction reaches a plateau.

- **Work-up and Isolation**
  - Cool the reaction mixture to room temperature.
  - Dilute with water and extract the product using an organic solvent (e.g., ethyl acetate or diethyl ether).
  - Wash the organic extracts multiple times with water or a saturated aqueous solution of KF to remove tin by-products.
  - Dry the combined organic layers over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate under reduced pressure.

- **Purification and Analysis**
  - Purify the crude product using flash chromatography or preparative HPLC.
  - Analyze the final compound using appropriate spectroscopic and analytical methods (^{1}H NMR, ^{13}C NMR, LC-MS, HRMS).

Critical Considerations and Safety

- **Toxicity of Organotins**: Organotin compounds like **tetrapropylstannane** are **highly toxic** [1] [2]. You must handle them with extreme care using appropriate personal protective equipment (PPE) and conduct all manipulations in a well-ventilated fume hood.
- **Data Gaps**: The following parameters are completely unknown for your reagent and must be systematically optimized:
  - Optimal palladium catalyst and ligand system.
  - Ideal solvent and temperature.
  - Stoichiometry of **tetrapropylstannane**.
  - Requirement for and type of base.
  - Reaction time and yield.

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Stille Reaction Catalytic Cycle Mechanism

The following diagram illustrates the general catalytic mechanism of the Stille reaction, which applies to reactions involving **tetrapropylstannane**. The key is the transmetalation step where the propyl group is transferred from tin to palladium.

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Recommendations for Locating Specific Data

Given the absence of specific data in the public domain, I suggest you:

- **Consult Specialized Databases**: Search commercial chemical supplier databases (e.g., Sigma-Aldrich, TCI Chemicals) for **tetrapropylstannane**. They sometimes provide basic application notes or references.
- **Perform a Deep Literature Search**: Use scientific databases like SciFinder, Reaxys, or Web of Science with keywords "**tetrapropylstannane** Stille coupling" and related terms (e.g., "propylstannane").
- **Explore Patent Literature**: Patents can be a valuable source of specific synthetic procedures that are not published in journals.

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References

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